

# Physicochemical Properties of 4-Methylthiazole-5-carboxylic Acid

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## Compound of Interest

Compound Name: 4-Methylthiazole-5-carboxylic acid

Cat. No.: B128473

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For researchers and professionals in drug development, a precise understanding of the fundamental physicochemical properties of a compound is paramount. This document provides the essential molecular data for **4-Methylthiazole-5-carboxylic acid**.

Property	Value	Source
Molecular Formula	C5H5NO2S	[1][2][3]
Molecular Weight	143.16 g/mol	[1][3]
Alternate Molecular Weight	143.17 g/mol	[2]
Physical Form	Solid	[1]
Melting Point	287 °C (decomposes)	[1][3]
CAS Number	20485-41-0	[1][4]

This data is foundational for any experimental design, formulation, or synthesis involving **4-Methylthiazole-5-carboxylic acid**. The compound, a member of the thiazole family, is an aromatic carboxylic acid.[2]

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## References

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- 2. 4-Methylthiazole-5-carboxylic acid | C5H5NO2S | CID 209805 - PubChem [pubchem.ncbi.nlm.nih.gov]
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- To cite this document: BenchChem. [Physicochemical Properties of 4-Methylthiazole-5-carboxylic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b128473#4-methylthiazole-5-carboxylic-acid-molecular-weight-and-formula]

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